

Dmab-anabaseine dihydrochloride solubility in PBS and DMSO

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Compound of Interest

Compound Name: *Dmab-anabaseine dihydrochloride*

Cat. No.: *B599352*

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Technical Support Center: Dmab-anabaseine dihydrochloride

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **Dmab-anabaseine dihydrochloride** in common laboratory solvents, along with troubleshooting advice for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Dmab-anabaseine dihydrochloride** in Phosphate-Buffered Saline (PBS) and Dimethyl Sulfoxide (DMSO)?

A1: The solubility of **Dmab-anabaseine dihydrochloride** can vary slightly between batches. However, the generally accepted solubility ranges are summarized in the table below.

Q2: How should I prepare stock solutions of **Dmab-anabaseine dihydrochloride**?

A2: For high-concentration stock solutions, DMSO is the recommended solvent. For aqueous solutions used in cell-based assays, PBS (pH 7.2) can be used, but at a lower concentration range. It is often practical to prepare a concentrated stock in DMSO and then dilute it into your aqueous experimental buffer.

Q3: How should I store stock solutions of **Dmab-anabaseine dihydrochloride**?

A3: Once dissolved, stock solutions should be stored at -80°C for long-term stability, which can last for up to one year.[1] For the solid powder form, storage at -20°C for up to three years is recommended.[1]

Q4: What is the mechanism of action for **Dmab-anabaseine dihydrochloride**?

A4: **Dmab-anabaseine dihydrochloride** is known as a partial agonist for the $\alpha 7$ -containing neuronal nicotinic acetylcholine receptors (nAChRs) and an antagonist at $\alpha 4\beta 2$ and other nicotinic receptors.[1][2] This selective activity contributes to its cognition-enhancing effects, as observed in studies where it improved long-term memory in rats.[2]

Solubility Data

The following table summarizes the quantitative solubility data for **Dmab-anabaseine dihydrochloride** in key solvents.

Solvent	Reported Solubility	Source(s)
PBS (pH 7.2)	1–10 mg/mL (Sparingly Soluble)	[3]
DMSO	≥ 8.5 mg/mL	[4]
Water	< 36.43 mg/mL	[1]
Ethanol	≥ 20.8 mg/mL	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Compound Information: **Dmab-anabaseine dihydrochloride** has a formula weight of 364.3 g/mol .[3]
- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need 3.64 mg of the compound ($10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 364.3 \text{ g/mol} \times 1000 \text{ mg/g} \times 1 \text{ mL}$).
- Procedure:

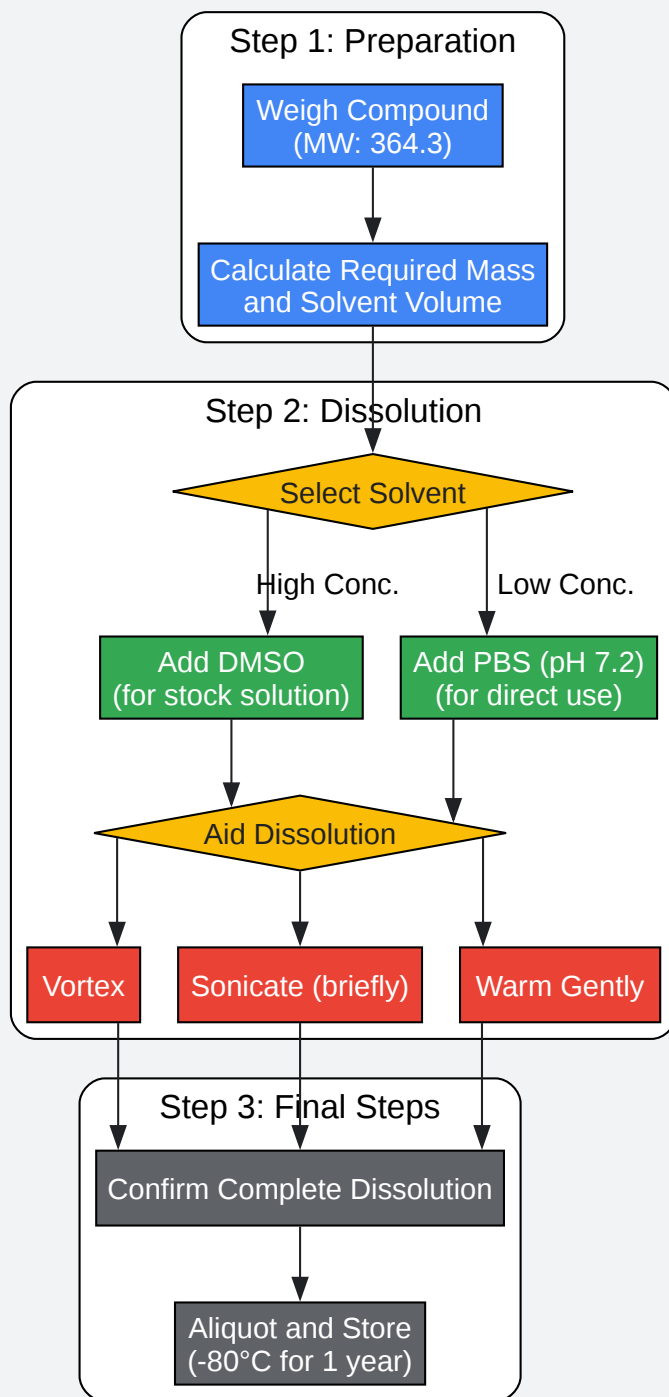
- Weigh out 3.64 mg of **Dmab-anabaseine dihydrochloride** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of high-purity DMSO to the tube.
- Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary (see Troubleshooting Guide).
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in PBS.	Exceeded solubility limit.	The solubility in PBS is limited (1-10 mg/mL). ^[3] Try reducing the target concentration. Alternatively, prepare a concentrated stock in DMSO and dilute it into the aqueous buffer immediately before use.
Solution appears cloudy or forms a precipitate after dilution.	Poor solubility of the compound in the final aqueous buffer.	This can happen when diluting a concentrated DMSO stock into an aqueous medium. To mitigate this, ensure rapid mixing during dilution and avoid introducing the DMSO stock into a cold buffer. Perform dilutions serially if a large dilution factor is required.
Inconsistent experimental results.	Solution degradation or inaccurate concentration.	Prepare fresh dilutions for each experiment from a frozen stock. Avoid multiple freeze-thaw cycles by preparing single-use aliquots. Confirm the concentration of your stock solution if possible. Store solutions at -80°C for up to one year for maximum stability. ^[1]

Visualized Workflow

Experimental Workflow for Solution Preparation

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Caption: Workflow for preparing **Dmab-anabaseine dihydrochloride** solutions.

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